

An In-depth Technical Guide to 2,3-Difluoro-4-iodobenzoic Acid

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Compound of Interest

Compound Name: 2,3-Difluoro-4-iodobenzoic acid

Cat. No.: B1311362

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This technical guide provides a comprehensive overview of **2,3-Difluoro-4-iodobenzoic acid**, a halogenated aromatic compound of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical properties, analytical methodologies, and applications, presenting data in a structured and accessible format.

Core Chemical Properties and Data

2,3-Difluoro-4-iodobenzoic acid is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical agents and advanced materials. Its unique substitution pattern, featuring two fluorine atoms and an iodine atom on the benzoic acid core, imparts specific reactivity and properties that are highly sought after in medicinal chemistry.

Quantitative Data Summary

The key quantitative data for **2,3-Difluoro-4-iodobenzoic acid** and its related isomers are summarized in the table below for easy comparison. It is crucial to distinguish between these isomers as their physical and chemical properties can vary significantly.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
2,3-Difluoro-4-iodobenzoic acid	C ₇ H ₃ F ₂ IO ₂	284.00	501433-05-2
2,6-Difluoro-4-iodobenzoic acid	C ₇ H ₃ F ₂ IO ₂	283.9988	1160575-07-4[1]
4,5-Difluoro-2-iodobenzoic acid	C ₇ H ₃ F ₂ IO ₂	284	130137-05-2[2][3]
2-Fluoro-4-iodobenzoic acid	C ₇ H ₄ FIO ₂	266.01	124700-40-9[4]
4-Fluoro-2-iodobenzoic acid	C ₇ H ₄ FIO ₂	266.01	56096-89-0[5]
3-Fluoro-4-iodobenzoic acid	C ₇ H ₄ FIO ₂	Not explicitly found	825-98-9[6]

Experimental Protocols

The synthesis and characterization of halogenated benzoic acids like **2,3-Difluoro-4-iodobenzoic acid** involve standard organic chemistry techniques. Below are generalized experimental protocols based on methodologies reported for similar compounds.

Synthesis of Halogenated Benzoic Acids

A common route for the synthesis of iodo-fluorobenzoic acids involves the halogenation of a corresponding fluorinated benzoic acid precursor. For instance, the synthesis of 2,3,4-trifluoro-5-iodobenzoic acid has been achieved through the reaction of 2,3,4-trifluorobenzoic acid with iodine in the presence of an oxidizing agent and a strong acid.[7] A similar strategy could be adapted for the synthesis of **2,3-Difluoro-4-iodobenzoic acid**.

General Iodination Protocol:

- To a solution of the fluorinated benzoic acid precursor in a suitable solvent (e.g., acetic acid), add iodine and an oxidizing agent (e.g., activated MnO₂, sodium bromate).

- Carefully add a strong acid, such as sulfuric acid, to the reaction mixture.[7]
- Heat the reaction mixture to the appropriate temperature and stir for a specified duration.
- Monitor the reaction progress using techniques like Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is typically poured into ice water to precipitate the product.[7]
- The crude product is then collected by filtration, washed, and purified, often by recrystallization or column chromatography.

Analytical Characterization

The structural confirmation and purity assessment of **2,3-Difluoro-4-iodobenzoic acid** are typically performed using a combination of spectroscopic and chromatographic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy are essential for elucidating the chemical structure. For example, the ^1H NMR spectrum of 2-fluoro-4-iodobenzoic acid in DMSO- d_6 shows distinct peaks for the aromatic protons.[8] Similar analyses would confirm the substitution pattern of **2,3-Difluoro-4-iodobenzoic acid**.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound. For 2-fluoro-4-iodobenzoic acid, a molecular ion peak (MH^+) at m/z 266.9 was observed, confirming its molecular formula.[8]
- High-Performance Liquid Chromatography (HPLC): HPLC is a standard technique to assess the purity of the synthesized compound. Data for related compounds are often available from suppliers, indicating purity levels typically greater than 98%.[9]

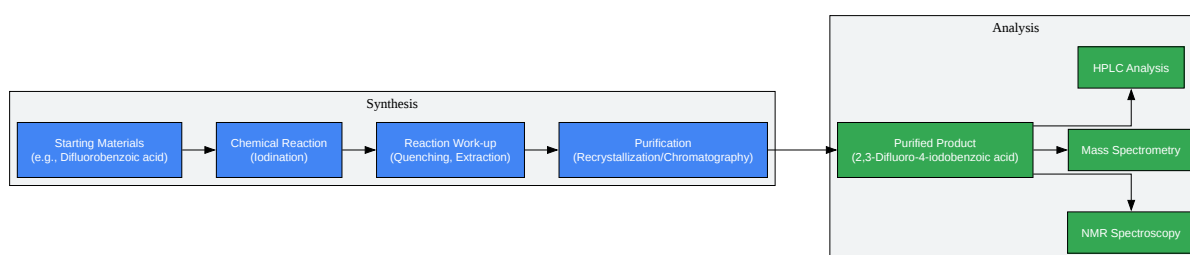
Applications in Research and Drug Development

Halogenated benzoic acids are critical intermediates in the synthesis of complex organic molecules, particularly in the pharmaceutical industry. The presence of fluorine atoms can enhance a molecule's metabolic stability, binding affinity, and lipophilicity, while the iodine atom serves as a versatile handle for further chemical modifications through cross-coupling reactions like Suzuki and Sonogashira couplings.[5][6][10]

Derivatives of iodobenzoic acids have been investigated for their potential as antimicrobial and anticancer agents.[11] Specifically, **2,3-Difluoro-4-iodobenzoic acid** can be utilized as a starting material for the synthesis of novel active pharmaceutical ingredients (APIs).

Visualizations

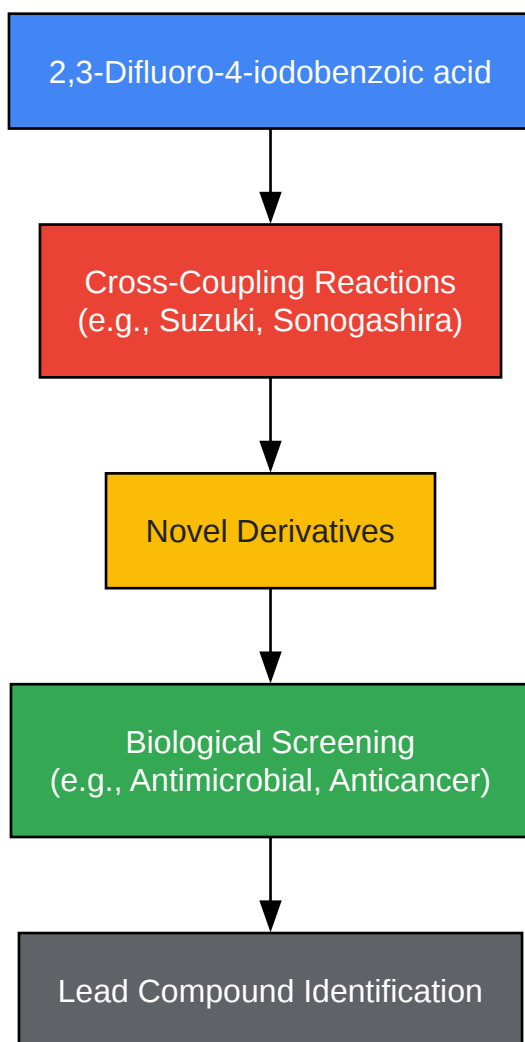
To aid in the understanding of the experimental workflow, a generalized diagram is provided below.



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Caption: Generalized workflow for the synthesis and analysis of **2,3-Difluoro-4-iodobenzoic acid**.

As no specific signaling pathways involving **2,3-Difluoro-4-iodobenzoic acid** were identified in the initial research, a diagram illustrating its potential role as a building block in drug discovery is presented.



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